

Artesunate IC₅₀ Values Across Cancer Cell Lines

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Artesunate

CAS No.: 88495-63-0

Cat. No.: S519411

Get Quote

Cancer Type	Cell Line	IC ₅₀ Value	Experimental Context
Colon Cancer	HCT-116	6.4 μM [1]	Treatment with an artesunate-iridium complex for 48h [1]
Breast Cancer	MCF7	~120 μM (at 24h) [2] [3]	Dose-dependent inhibition observed at 30, 120, and 480 μM [2] [3]
Breast Cancer	HCC1395	~30 μM (at 24h) [2] [3]	Dose-dependent inhibition observed at 30, 120, and 480 μM [2] [3]
Oesophageal Squamous Carcinoma	KYSE30	13.3 μM [4]	48-hour treatment; one of the most sensitive in panel [4]
Oesophageal Squamous Carcinoma	Eca109	90.2 μM [4]	48-hour treatment; one of the most resistant in panel [4]
Lung Cancer	A549	21.4 μM [1]	Treatment with an artesunate-iridium complex for 48h [1]
Cervical Cancer	HeLa	24.7 μM [1]	Treatment with an artesunate-iridium complex for 48h [1]

Key Experimental Methodologies

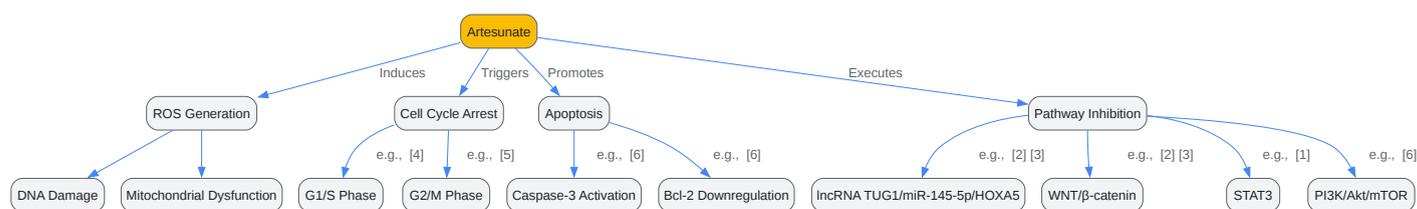
The IC50 values are typically determined using standardized colorimetric assays that measure cell viability or proliferation. Here are the details of the common protocols:

- **Cell Viability Assays:** The most common methods are the **CCK-8**, **MTT**, and **XTT assays** [2] [4] [5]. These tests are based on the metabolic activity of living cells, which convert a substrate (like MTT) into a colored formazan product. The intensity of the color, measured by optical density (OD), is directly proportional to the number of viable cells [4] [5].
- **General Workflow:**
 - **Cell Seeding:** Cells are seeded in 96-well plates and allowed to adhere overnight.
 - **Drug Treatment:** Cells are treated with a range of **artesunate** concentrations for a set period (e.g., 24, 48, or 72 hours).
 - **Incubation with Reagent:** The assay reagent (e.g., CCK-8, MTT) is added to each well and incubated for several hours.
 - **Measurement:** The absorbance of the solution in each well is measured using a microplate spectrophotometer.
 - **Data Analysis:** The IC50 value is calculated from the dose-response curve using non-linear regression analysis in software like GraphPad Prism [4] [6].
- **Supporting Assays:** To confirm anti-proliferative effects, researchers often use complementary methods such as **colony formation (clonogenic) assays** to measure long-term reproductive cell death and **flow cytometry** to analyze cell cycle distribution and apoptosis [4] [6].

Multifaceted Anti-Cancer Mechanisms of Artesunate

Artesunate attacks cancer cells through multiple mechanisms, which explains its broad anti-cancer profile.

The following diagram summarizes the key molecular pathways involved.



Click to download full resolution via product page

The wide range in IC50 values highlights that the sensitivity to **artesunate** is highly context-dependent. Key factors influencing its effectiveness include:

- **Cancer Cell Genetics:** Mutations in cell cycle regulator genes like **p53** and **p16** can determine sensitivity, with some mutant phenotypes showing greater susceptibility [4].
- **Mechanistic Redundancy:** The ability to target multiple pathways simultaneously may make **artesunate** a promising candidate for overcoming drug resistance [7].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. An artesunate-modified half-sandwich iridium(iii) complex ... [pubs.rsc.org]
2. Artesunate regulates malignant progression of breast ... [pmc.ncbi.nlm.nih.gov]
3. Artesunate regulates malignant progression of breast cancer ... [journals.plos.org]
4. Antitumour effects of artesunate via cell cycle checkpoint ... [eurjmedres.biomedcentral.com]

5. Effects of Artesunate on Cytokinesis and G₂/M Cell Cycle ... [cgp.iijournals.org]

6. Multiscale screening and identifying specific targets for ... [frontiersin.org]

7. Factors determining sensitivity or resistance of tumor cell ... [sciencedirect.com]

To cite this document: Smolecule. [Artesunate IC₅₀ Values Across Cancer Cell Lines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519411#artesunate-ic50-values-across-cell-lines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com